

# 7-bromo-2H-chromene CAS number and molecular weight

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## Compound of Interest

Compound Name: 7-bromo-2H-chromene

Cat. No.: B11891750

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## An In-depth Technical Guide to 7-bromo-2H-chromene

This technical guide provides a comprehensive overview of **7-bromo-2H-chromene**, including its chemical identity, physicochemical properties, synthesis, and potential applications for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**7-bromo-2H-chromene** is a heterocyclic organic compound featuring a benzene ring fused to a pyran ring, with a bromine substituent on the benzene ring.

Table 1: Physicochemical Properties of **7-bromo-2H-chromene**

Property	Value	Source
CAS Number	261679-35-6	PubChem
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrO	PubChem[1]
Molecular Weight	211.05 g/mol	PubChem
Appearance	Not specified	-
Melting Point	Not specified	-
Boiling Point	Not specified	-
Solubility	Not specified	-

Note: Experimental physical properties for **7-bromo-2H-chromene** are not readily available in the public domain. The data presented is based on its chemical structure and information from chemical databases.

## Synthesis of 7-bromo-2H-chromene

The synthesis of 2H-chromenes can be achieved through various catalytic methodologies.[2] A common approach involves the cyclization of appropriately substituted phenols. For **7-bromo-2H-chromene**, a plausible synthetic route would start from a brominated phenol derivative.

## Representative Experimental Protocol: Synthesis of a 2H-Chromene Derivative

While a specific protocol for **7-bromo-2H-chromene** is not detailed in the provided search results, a general method for synthesizing 2H-chromenes involves the reaction of a salicylaldehyde with an alkenyl boronic acid in the presence of an amine, followed by heating to induce cyclization.[3]

**Step 1: Formation of Aminophenol Intermediate** A mixture of the salicylaldehyde derivative (1 equivalent), an appropriate alkenyl boronic acid (1.2 equivalents), and an amine (1.2 equivalents) in a suitable solvent (e.g., ethanol) is stirred at room temperature.

**Step 2: Cyclization to 2H-Chromene** The reaction mixture is then heated to reflux to promote the cyclization of the aminophenol intermediate to the corresponding 2H-chromene.

**Step 3: Purification** The crude product is purified using standard techniques such as column chromatography to yield the pure 2H-chromene.

## Synthesis Workflow Diagram

Caption: A generalized workflow for the synthesis of 2H-chromenes.

## Chemical Reactivity and Potential Transformations

The structure of **7-bromo-2H-chromene** offers several sites for chemical modification, making it a versatile scaffold for the synthesis of more complex molecules. The bromine atom on the aromatic ring is a key functional group that can participate in various cross-coupling reactions.

### Potential Reactions of 7-bromo-2H-chromene

- **Suzuki Coupling:** Reaction with boronic acids in the presence of a palladium catalyst to form a new carbon-carbon bond at the 7-position.
- **Heck Coupling:** Reaction with alkenes using a palladium catalyst to introduce an alkenyl substituent.
- **Buchwald-Hartwig Amination:** Palladium-catalyzed coupling with amines to introduce nitrogen-containing functional groups.
- **Reactions of the Pyran Ring:** The double bond in the pyran ring can undergo reactions such as hydrogenation or epoxidation.

## Reactivity Diagram

Caption: Potential chemical transformations of **7-bromo-2H-chromene**.

## Biological Activity and Applications

The 2H-chromene scaffold is a prominent structural motif in a wide array of biologically active molecules, including natural products and synthetic compounds.<sup>[2][4]</sup> Derivatives of 2H-chromene have demonstrated a broad spectrum of pharmacological activities.

Table 2: Reported Biological Activities of Chromene Derivatives

Activity	Description
Anticancer	Certain 2H- and 4H-chromene derivatives have shown significant cytotoxic activity against various human cancer cell lines.[5][6] Some compounds have exhibited inhibitory effects on enzymes like aromatase, which is a target in breast cancer therapy.[6]
Antibacterial	Derivatives of 6-bromo-2H-chromen-2-one have been synthesized and evaluated for their antibacterial properties, with some showing strong inhibition against both Gram-positive and Gram-negative bacteria.[7]
Anticoagulant	The coumarin scaffold, a close relative of the chromene core, is well-known for its anticoagulant properties.[8]
Anti-inflammatory	Chromene derivatives have been investigated for their anti-inflammatory potential.[8]
Antiviral	Some chromene-containing compounds have been reported to possess antiviral activity.[8]

The presence of a bromine atom in **7-bromo-2H-chromene** provides a handle for further chemical modifications, making it a valuable building block for the synthesis of novel compounds with potential therapeutic applications. The diverse biological activities associated with the chromene core suggest that derivatives of **7-bromo-2H-chromene** could be explored for the development of new drugs in various therapeutic areas.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)